

A Comprehensive Technical Guide to 3-Methylpyridine-2-carboximidohydrazide

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Compound of Interest

Compound Name: *N-Amino-3-methyl-pyridine-2-carboxamidine*

Cat. No.: *B11769487*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of 3-methylpyridine-2-carboximidohydrazide, a heterocyclic compound with significant potential in medicinal chemistry and materials science. We will delve into its precise chemical identity, including its IUPAC nomenclature, and present a technically grounded overview of its synthesis, physicochemical properties, and prospective applications. The methodologies and mechanistic insights are supported by authoritative references to ensure scientific integrity.

IUPAC Nomenclature and Structural Elucidation

The compound commonly referred to as 3-methyl-pyridine-2-carboxamidrazone is more formally and accurately named according to IUPAC nomenclature guidelines.

Preferred IUPAC Name (PIN)

The preferred IUPAC name for the structure is 3-methylpyridine-2-carboximidohydrazide.

This name is derived from the following structural components:

- **Pyridine:** The core is a six-membered aromatic heterocycle containing one nitrogen atom. The numbering of the ring atoms begins at the nitrogen.^{[1][2]}
- **3-Methyl:** A methyl group is substituted at the third position of the pyridine ring.^[3]
- **2-Carboximidohydrazide:** This functional group, attached to the second position of the pyridine ring, is a derivative of a carboxylic acid where the hydroxyl group is replaced by a hydrazinyl group (-NHNH₂) and the carbonyl oxygen is replaced by an imino group (=NH). However, a more precise interpretation based on the common name "carboxamidrazone" suggests a derivative of a carboxamide where the carbonyl oxygen is replaced by a hydrazono group (=N-NH₂). This leads to the carboximidohydrazide functional group, -C(=N-NH₂)NH₂.

Structural Diagram

Figure 1: Chemical structure of 3-methylpyridine-2-carboximidohydrazide.

Physicochemical Properties

While experimental data for 3-methylpyridine-2-carboximidohydrazide is not widely available, its properties can be predicted based on its structural components.

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C7H10N4	Based on atom count from the structure.
Molar Mass	150.18 g/mol	Calculated from the molecular formula.
Appearance	Likely a solid at room temperature.	Similar to other complex hydrazones and pyridine derivatives.[4]
Solubility	Expected to be soluble in polar organic solvents. Limited solubility in water.	The pyridine nitrogen and the hydrazide group can form hydrogen bonds.
Basicity	A weak base.	The pyridine ring nitrogen has a lone pair of electrons.[3] The exocyclic nitrogen atoms also contribute to basicity.

Synthesis Pathway

A plausible synthetic route to 3-methylpyridine-2-carboximidohydrazide can be designed starting from commercially available precursors. The following multi-step synthesis is proposed based on established organic chemistry principles.

Overall Synthesis Workflow



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Figure 2: Proposed synthetic workflow for 3-methylpyridine-2-carboximidohydrazide.

Step-by-Step Experimental Protocol

Step 1: Synthesis of 3-Methylpyridine-2-carbonitrile

This initial step involves the ammoxidation of 3-methylpyridine.

- Reactants: 3-methylpyridine, ammonia, and an oxygen source (e.g., air).
- Catalyst: A mixed metal oxide catalyst, typically based on vanadium and molybdenum.
- Procedure:
 - A gaseous mixture of 3-methylpyridine, ammonia, and air is passed over a heated catalyst bed.
 - The reaction is typically carried out at elevated temperatures (350-450 °C).
 - The product, 3-cyanopyridine (also known as 3-methylpyridine-2-carbonitrile), is condensed and purified by distillation or crystallization.[3]
- Causality: The ammoxidation process combines oxidation and amination in a single step, providing an efficient route to the nitrile from the methyl group.[3]

Step 2: Synthesis of Methyl 3-methylpyridine-2-imidate hydrochloride (Pinner Reaction Intermediate)

- Reactants: 3-Methylpyridine-2-carbonitrile, anhydrous methanol, and dry hydrogen chloride gas.
- Procedure:
 - Suspend 3-methylpyridine-2-carbonitrile in an excess of anhydrous methanol in a flask equipped with a gas inlet tube and a drying tube.
 - Cool the mixture in an ice bath.
 - Bubble dry hydrogen chloride gas through the stirred solution until saturation.
 - Seal the flask and allow it to stand at a low temperature (e.g., 0-5 °C) for 24-48 hours.

- The product, the imidate hydrochloride salt, will precipitate. Collect the solid by filtration, wash with cold, dry diethyl ether, and dry under vacuum.
- Causality: The Pinner reaction is a classic method for converting nitriles into imidates. The acidic conditions activate the nitrile towards nucleophilic attack by the alcohol.

Step 3: Synthesis of 3-Methylpyridine-2-carboximidohydrazide

- Reactants: Methyl 3-methylpyridine-2-imidate hydrochloride and hydrazine hydrate.
- Procedure:
 - Dissolve the methyl 3-methylpyridine-2-imidate hydrochloride from the previous step in a suitable anhydrous solvent, such as ethanol.
 - Cool the solution in an ice bath.
 - Slowly add a stoichiometric amount of hydrazine hydrate to the stirred solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
 - The progress of the reaction can be monitored by thin-layer chromatography (TLC).
 - Upon completion, the solvent can be removed under reduced pressure. The resulting crude product can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/ether).
- Causality: Hydrazine is a potent nucleophile that readily displaces the methoxy group of the imidate to form the desired carboximidohydrazide.

Potential Applications

The structural motifs within 3-methylpyridine-2-carboximidohydrazide, namely the pyridine ring and the carboximidohydrazide group, suggest a range of potential applications in drug development and materials science.

Medicinal Chemistry

- **Enzyme Inhibition:** The pyridine ring is a common feature in many biologically active compounds.[2] The carboximidohydrazide moiety can act as a chelating agent for metal ions within enzyme active sites. This makes the compound a candidate for screening as an inhibitor of metalloenzymes.
- **Antimicrobial and Antiviral Agents:** Hydrazone derivatives have shown a broad spectrum of biological activities, including antimicrobial and antiviral properties.[4] The combination of the pyridine and hydrazone-like functionalities may lead to synergistic effects.

Coordination Chemistry and Materials Science

- **Ligand for Metal Complexes:** The nitrogen atoms in the pyridine ring and the carboximidohydrazide group can act as donor atoms, allowing the molecule to function as a ligand in the formation of coordination complexes with various metal ions. These complexes may exhibit interesting magnetic, optical, or catalytic properties.

Conclusion

3-Methylpyridine-2-carboximidohydrazide is a compound with a well-defined structure based on IUPAC nomenclature principles. While detailed experimental data on this specific molecule is sparse, its synthesis is achievable through established chemical transformations. Its structural features suggest promising avenues for research in medicinal chemistry as a potential enzyme inhibitor and in materials science as a versatile ligand. Further investigation into the synthesis, characterization, and biological evaluation of this compound is warranted to fully explore its potential.

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